

# commercial availability and suppliers of 5-Bromothiophene-2-boronic acid

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## Compound of Interest

Compound Name: 5-Bromothiophene-2-boronic acid

Cat. No.: B068155

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## 5-Bromothiophene-2-boronic Acid: A Technical Guide for Researchers

An In-depth Guide to the Commercial Availability, Physicochemical Properties, and Synthetic Applications of a Key Building Block in Pharmaceutical and Materials Science Research.

### Introduction

**5-Bromothiophene-2-boronic acid** is a versatile heterocyclic organic compound that has garnered significant attention in the fields of medicinal chemistry and materials science. Its unique structural features, comprising a thiophene ring functionalized with both a bromo group and a boronic acid moiety, render it an invaluable building block for the synthesis of a diverse array of complex molecules. The bromine atom serves as a reactive handle for various cross-coupling reactions, while the boronic acid group is a quintessential partner in Suzuki-Miyaura coupling reactions, a cornerstone of modern carbon-carbon bond formation. This technical guide provides a comprehensive overview of the commercial availability, key physicochemical properties, and established experimental protocols for the utilization of **5-bromothiophene-2-boronic acid**, tailored for researchers, scientists, and drug development professionals.

### Commercial Availability and Suppliers

**5-Bromothiophene-2-boronic acid** is readily available from a multitude of chemical suppliers worldwide, catering to both research and bulk-scale requirements. The compound is typically

offered at purities of 95% or higher. When sourcing this reagent, it is crucial to obtain and review the supplier's Certificate of Analysis (CoA) to confirm the purity and identity of the material.

Key suppliers for **5-Bromothiophene-2-boronic acid** include:

- Sigma-Aldrich (Merck): A leading global supplier of research chemicals, offering various grades and quantities.[\[1\]](#)
- Conier Chem & Pharma Limited: A trader specializing in a wide range of chemical products.
- Beijing Pure Chem Co., Ltd.: A supplier based in China offering competitive pricing.[\[2\]](#)
- Apollo Scientific: A UK-based supplier of fine chemicals for research and development.[\[3\]](#)
- ChemicalBook: An online platform that connects buyers with numerous chemical manufacturers and suppliers.[\[4\]](#)
- Wuhan Chemwish Technology Co., Ltd: A supplier of pharmaceutical intermediates and other fine chemicals.

Pricing can vary significantly based on the supplier, quantity, and purity. It is advisable to request quotes from multiple vendors to ensure competitive pricing for your research needs.

## Physicochemical and Safety Data

A thorough understanding of the physicochemical properties and safety information is paramount for the proper handling, storage, and application of **5-bromothiophene-2-boronic acid**. This data is typically available on the supplier's website, Safety Data Sheet (SDS), and Certificate of Analysis (CoA).

Property	Value	Source
CAS Number	162607-17-2	[1]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> BBrO <sub>2</sub> S	[1]
Molecular Weight	206.85 g/mol	[1]
Appearance	White to off-white or light yellow solid/powder	[1]
Melting Point	95-100 °C (lit.)	[1][4]
Purity	≥95%	[1]
Storage Temperature	2-8°C	[1]
Solubility	Soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide.	
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[3]

Note: Always consult the latest Safety Data Sheet (SDS) from your supplier for the most up-to-date and comprehensive safety information before handling this chemical.

## Experimental Protocols

**5-Bromothiophene-2-boronic acid** is a key reactant in several types of palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura and Sonogashira reactions.<sup>[1][4]</sup> These reactions are fundamental in the synthesis of biaryl and aryl-alkyne compounds, which are common motifs in pharmaceutically active molecules and organic electronic materials.

### Representative Suzuki-Miyaura Cross-Coupling Protocol

This protocol provides a general procedure for the Suzuki-Miyaura coupling of **5-bromothiophene-2-boronic acid** with an aryl bromide. The conditions may require optimization depending on the specific aryl halide used.

Materials:

- **5-Bromothiophene-2-boronic acid**
- Aryl bromide (1.0 equivalent)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 1-5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub> or K<sub>3</sub>PO<sub>4</sub>, 2-3 equivalents)<sup>[5]</sup>
- Solvent (e.g., 1,4-Dioxane/Water (4:1) or Toluene/Ethanol/Water mixture)<sup>[5]</sup>
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware (flame-dried)
- Magnetic stirrer and heating plate

Procedure:

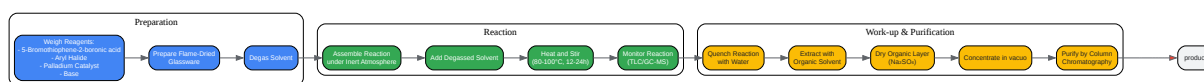
- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar, add **5-bromothiophene-2-boronic acid** (1.1 - 1.5 equivalents), the aryl bromide (1.0 equivalent), the palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 1-5 mol%), and the base (e.g., K<sub>2</sub>CO<sub>3</sub>, 2-3 equivalents).<sup>[5]</sup>

- Inert Atmosphere: Seal the flask with a septum and purge with an inert gas (nitrogen or argon) for 10-15 minutes.
- Solvent Addition: Add the degassed solvent system (e.g., 1,4-dioxane and water, 4:1 ratio) via syringe.[5]
- Reaction: Heat the reaction mixture to 80-100°C and stir vigorously for 12-24 hours.[5]
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Add water to the reaction mixture and extract with an organic solvent such as ethyl acetate or diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ ).
- Purification: Filter the solution and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., hexane/ethyl acetate).

## Visualizations

### Experimental Workflow for Suzuki-Miyaura Coupling

The following diagram illustrates a typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction using **5-bromothiophene-2-boronic acid**.

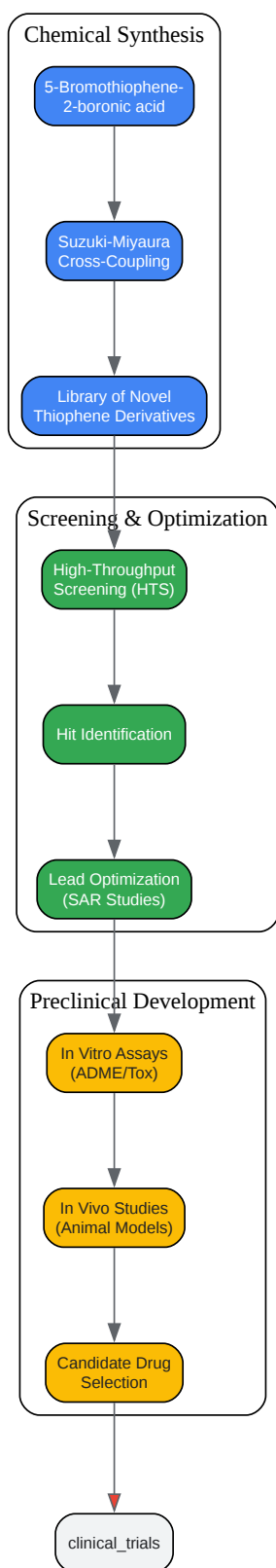


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#### Suzuki-Miyaura Coupling Workflow

## Role in Drug Discovery and Development

**5-Bromothiophene-2-boronic acid** and its derivatives are crucial in the synthesis of novel bioactive molecules. The thiophene scaffold is a well-established isostere for the benzene ring in medicinal chemistry, often leading to improved pharmacokinetic and pharmacodynamic properties. The following diagram illustrates the logical relationship of this building block in a typical drug discovery pipeline.



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### Drug Discovery Pipeline Role

## Conclusion

**5-Bromothiophene-2-boronic acid** stands out as a critical and versatile reagent for researchers in both academia and industry. Its commercial availability, coupled with well-established reactivity in robust cross-coupling reactions, makes it an attractive starting material for the synthesis of a wide range of functionalized thiophene derivatives. The information and protocols provided in this guide are intended to facilitate its effective use in the laboratory, empowering scientists to accelerate their research in drug discovery, materials science, and beyond. As with any chemical reagent, adherence to proper safety protocols is essential for its handling and use.

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